

In-Depth Technical Guide to Dipropylzinc: CAS Number and Safety Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipropylzinc*

Cat. No.: *B8673928*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, safety data, and handling procedures for **dipropylzinc**. The following sections detail its physical and chemical characteristics, toxicological profile, safe handling and disposal protocols, and a representative experimental procedure for its use in organic synthesis.

Chemical and Physical Properties

Dipropylzinc, identified by the CAS number 628-91-1, is an organozinc compound with the chemical formula $C_6H_{14}Zn$.^[1] It is a highly reactive substance, and a thorough understanding of its properties is crucial for its safe handling and effective use in research and development.

Property	Value	Reference
CAS Number	628-91-1	[1]
Molecular Formula	C ₆ H ₁₄ Zn	[2]
Molecular Weight	151.6 g/mol	[2]
Appearance	Colorless liquid	
Boiling Point	148 °C	[3]
Melting Point	-63 °C	
Density	1.080 g/cm ³	[3]
Flash Point	7 °C (45 °F) - closed cup	

Safety and Hazard Information

Dipropylzinc is a hazardous chemical that requires strict safety precautions. It is highly flammable, pyrophoric (ignites spontaneously in air), and reacts violently with water. It can cause severe skin burns and eye damage. The following table summarizes its hazard classifications.

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 2	H225: Highly flammable liquid and vapor
Pyrophoric liquids	Category 1	H250: Catches fire spontaneously if exposed to air
Substances and mixtures which in contact with water emit flammable gases	Category 1	H260: In contact with water releases flammable gases which may ignite spontaneously
Skin corrosion/irritation	Category 1A	H314: Causes severe skin burns and eye damage
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage

Data compiled from multiple safety data sheets.

Personal Protective Equipment (PPE)

When handling **dipropylzinc**, it is mandatory to use the following personal protective equipment:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Use flame-retardant and chemical-resistant gloves (e.g., butyl rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: A NIOSH-approved respirator with an appropriate cartridge for organic vapors is necessary, especially when working outside of a fume hood or in case of a spill.

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

General first aid guidance compiled from various safety data sheets.

Toxicological Data

Specific LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) values for **dipropylzinc** are not readily available in the published literature. However, due to its corrosive and reactive nature, it is considered to be highly toxic upon ingestion, inhalation, or skin contact. Organozinc compounds, in general, can cause significant tissue damage. All handling should be performed with the assumption that the substance has a high degree of acute toxicity.

Experimental Protocols

Dipropylzinc is a versatile reagent in organic synthesis, commonly used for the alkylation of carbonyl compounds. The following is a detailed protocol for the nucleophilic addition of **dipropylzinc** to an aldehyde, such as benzaldehyde. All procedures must be carried out under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents and glassware.

Nucleophilic Addition of Dipropylzinc to Benzaldehyde

Materials:

- **Dipropylzinc** (solution in an appropriate solvent, e.g., heptane or toluene)
- Benzaldehyde
- Anhydrous toluene
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Standard laboratory glassware (Schlenk flask, syringes, dropping funnel, etc.)

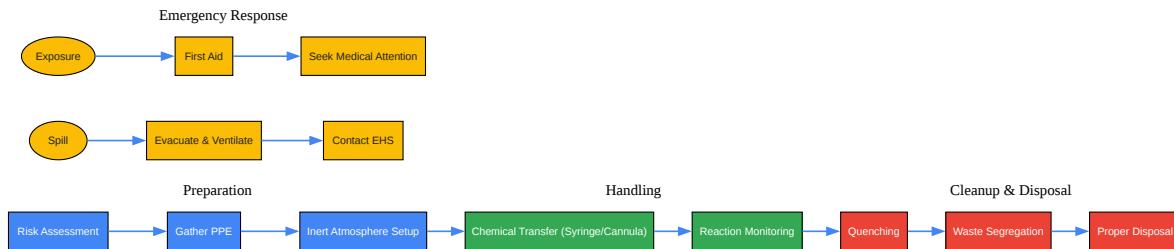
Procedure:

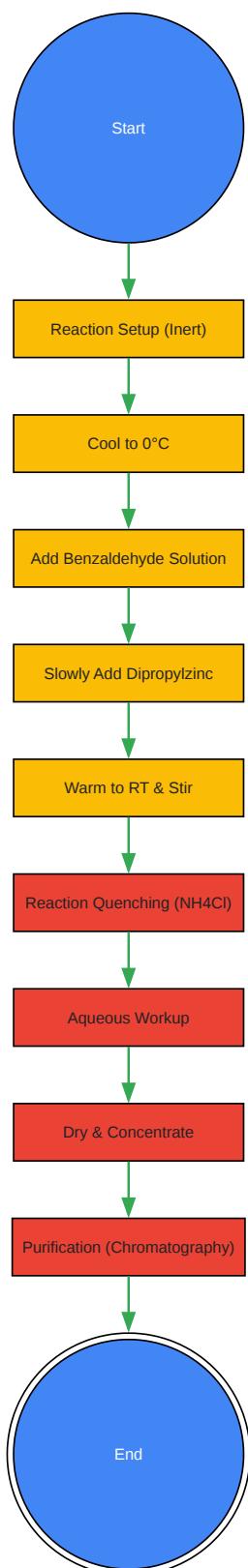
- Reaction Setup: Assemble a dry, three-necked round-bottom flask equipped with a magnetic stir bar, a thermometer, a dropping funnel, and a nitrogen inlet.
- Initial Cooling: Cool the flask to 0 °C using an ice-water bath.
- Addition of Aldehyde: Under a positive pressure of nitrogen, add a solution of benzaldehyde in anhydrous toluene to the flask via the dropping funnel.
- Addition of **Dipropylzinc**: Slowly add the **dipropylzinc** solution to the stirred solution of benzaldehyde via syringe or dropping funnel over a period of 30 minutes, maintaining the temperature at 0 °C.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours, or until the reaction is complete (monitored by TLC or GC-MS).
- Quenching: Cool the reaction mixture back to 0 °C and slowly quench the reaction by the dropwise addition of a saturated aqueous solution of ammonium chloride.

- Workup: Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by column chromatography on silica gel to obtain the desired secondary alcohol.

Diagrams

Logical Relationship of Safety Precautions



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- To cite this document: BenchChem. [In-Depth Technical Guide to Dipropylzinc: CAS Number and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8673928#dipropylzinc-cas-number-and-safety-data>]

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